Technical Support Center: ACTH (6-24) Peptide

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Compound of Interest

Compound Name:	*ACTH (6-24) (human)*
Cat. No.:	*B12372446*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the ACTH (6-24) peptide. The information is presented in a question-and-answer format to directly address common issues, particularly those related to solubility.

Frequently Asked Questions (FAQs)

Q1: What is the amino acid sequence of the ACTH (6-24) peptide?

The amino acid sequence for the human ACTH (6-24) peptide is His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly-Lys-Lys-Arg-Arg-Pro-Val-Lys-Val-Tyr-Pro.

Q2: What are the general physicochemical properties of ACTH (6-24)?

Understanding the physicochemical properties of ACTH (6-24) is crucial for predicting its behavior in different experimental conditions. Key properties are summarized in the table below.

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Property	Value	Analysis
Molecular Formula	$C_{111}H_{175}N_{35}O_{21}$	Indicates a relatively large and complex peptide structure.
Molecular Weight	2335.80 g/mol	
Amino Acid Composition	His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly-Lys-Lys-Arg-Arg-Pro-Val-Lys-Val-Tyr-Pro	The sequence contains a high proportion of basic (positively charged) and hydrophobic amino acids.
Net Charge at Neutral pH (7.0)	+6	Calculated based on the number of basic (Arg, Lys, His) and acidic (Asp, Glu) residues, and the terminal groups. The high positive charge suggests good solubility in acidic aqueous solutions.[1][2][3][4]
Estimated Isoelectric Point (pI)	~11.5 - 12.5	The pH at which the net charge is zero. The high pI indicates the peptide is basic.[1]
Hydrophobicity	Moderate	While containing several hydrophobic residues (Phe, Trp, Pro, Val), the high number of charged residues (Arg, Lys, His) mitigates overall hydrophobicity.

Q3: What is the recommended solvent for initially dissolving ACTH (6-24)?

Given its high positive net charge at neutral pH, the recommended starting solvent is sterile, distilled water.[5][6] If solubility in water is limited, using a slightly acidic buffer (e.g., 10% acetic acid) should improve dissolution.[5][6]

Q4: The peptide won't dissolve in water. What should I do?

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If you encounter solubility issues with ACTH (6-24) in water, please refer to the troubleshooting guide below. The primary reason for poor solubility, despite its charged nature, could be aggregation.

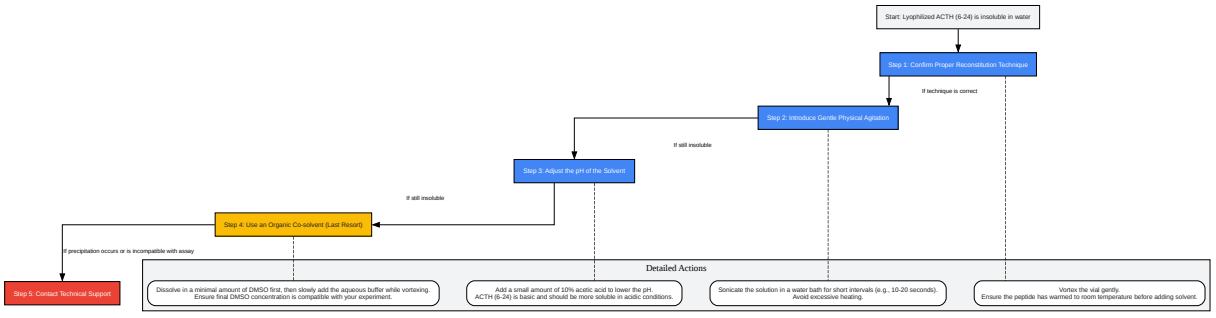
Troubleshooting Guide: ACTH (6-24) Solubility Issues

This guide provides a step-by-step approach to troubleshoot and resolve common solubility problems with the ACTH (6-24) peptide.

Problem: The lyophilized ACTH (6-24) powder does not dissolve in water.

Workflow for Troubleshooting Insolubility:

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Caption: Troubleshooting workflow for ACTH (6-24) insolubility.

Problem: The peptide solution is cloudy or contains visible particulates.

This indicates incomplete dissolution or aggregation.

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- Sonication: As detailed in the workflow, sonication can help break up aggregates.[5]
- Centrifugation: Before use, centrifuge the vial to pellet any undissolved material. Carefully aspirate the supernatant for your experiment to avoid transferring insoluble aggregates.
- Filtration: For critical applications, filtering the solution through a low-protein-binding 0.22 µm filter can remove fine particulates.

Problem: The peptide precipitates out of solution after initial dissolution.

This can happen when changing buffer conditions or temperature.

- Check Buffer Compatibility: Ensure the final buffer composition and pH are suitable for keeping the peptide in solution. A sudden change in pH towards the peptide's isoelectric point (pI) can cause precipitation.
- Temperature Effects: Some peptides are less soluble at lower temperatures. If the solution was warmed to aid dissolution, precipitation might occur upon cooling. Store the peptide solution at the temperature it will be used at, if possible, or re-solubilize before use.
- Concentration: The concentration of the peptide might be too high for the final buffer. Consider preparing a more dilute stock solution.

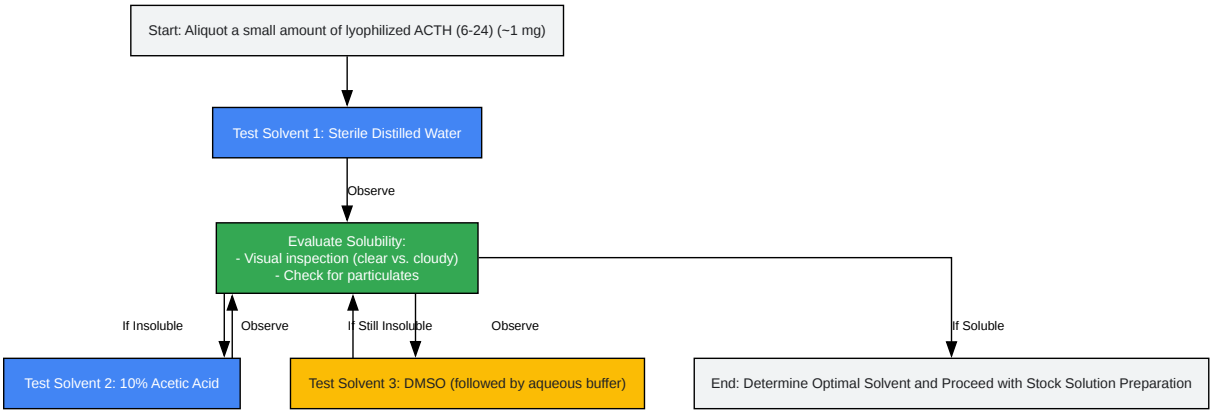
Experimental Protocols

Protocol 1: General Procedure for Solubility Testing of ACTH (6-24)

This protocol outlines a systematic approach to determine the optimal solvent for ACTH (6-24).

Workflow for Solubility Testing:

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Caption: Systematic workflow for testing ACTH (6-24) solubility.

Methodology:

- Aliquot the Peptide: To avoid compromising the entire batch, weigh out a small amount (e.g., 1 mg) of the lyophilized peptide into a sterile microcentrifuge tube.
- Initial Solvent Addition: Add a calculated volume of the first test solvent (e.g., sterile water) to achieve a target concentration (e.g., 1 mg/mL).
- Observation and Agitation: Gently vortex the tube. Observe if the peptide dissolves completely, resulting in a clear solution. If not, proceed with gentle sonication for short intervals.
- Sequential Solvent Testing: If the peptide remains insoluble, lyophilize the sample to remove the water. Then, repeat steps 2 and 3 with the next solvent in the testing hierarchy (e.g., 10% acetic acid).

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- Organic Co-Solvent: If aqueous solutions fail, attempt to dissolve the peptide in a minimal volume of an organic solvent like DMSO, followed by the slow, dropwise addition of the desired aqueous buffer while vortexing.
- Record Observations: Document the solubility of the peptide in each solvent and at what concentration. Note any precipitation upon the addition of aqueous buffers to organic solutions.

Protocol 2: Preparation of a Stock Solution

Once an appropriate solvent is identified, prepare a concentrated stock solution.

Materials:

- Lyophilized ACTH (6-24) peptide
- Chosen solvent (e.g., sterile water or 10% acetic acid)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

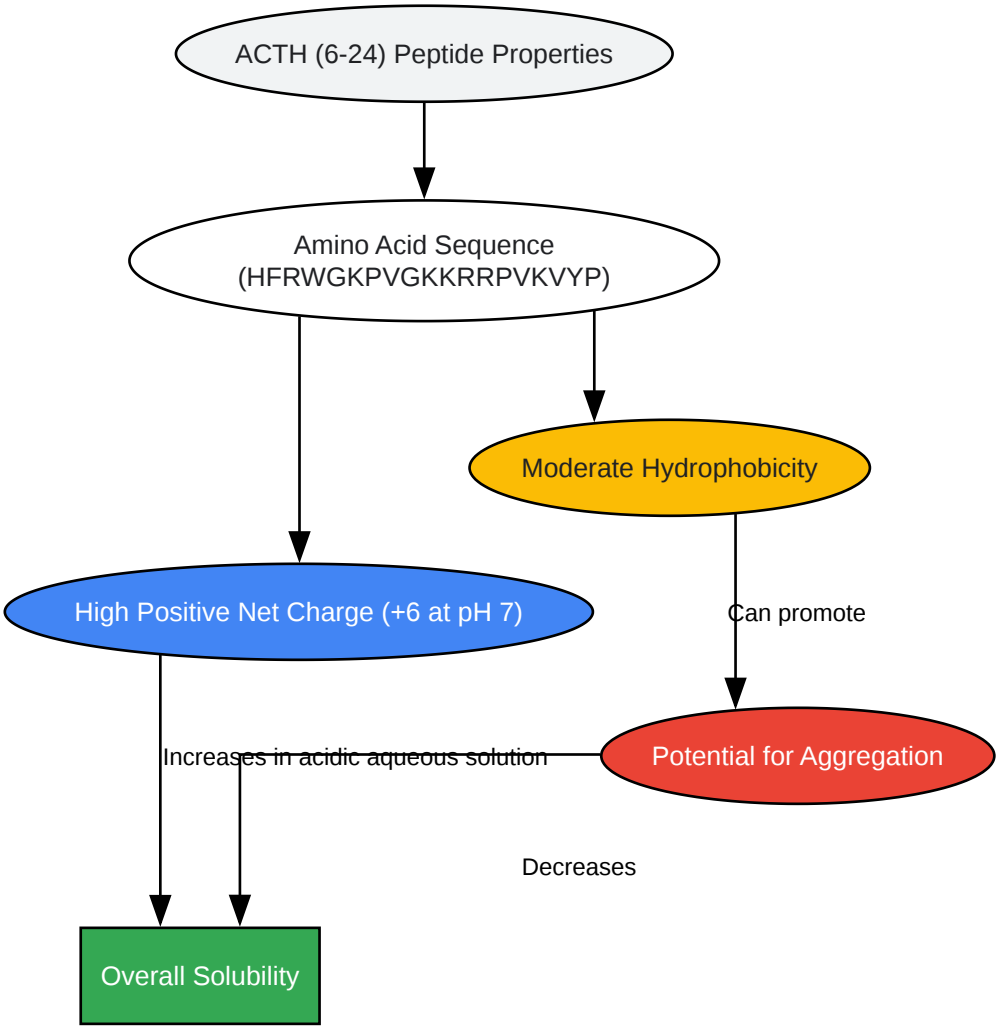
Procedure:

- Equilibrate: Allow the vial of lyophilized peptide to come to room temperature before opening to prevent condensation.
- Solvent Addition: Add the appropriate volume of the chosen solvent to the vial to achieve the desired stock concentration (e.g., 1-2 mg/mL is a common starting point).
- Dissolution: Vortex the vial gently until the peptide is fully dissolved. If necessary, use brief sonication.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

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- Storage: Store the aliquots at -20°C or -80°C for long-term stability.

Logical Relationship of Factors Affecting Solubility:



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